

# "5-Iodo-1H-pyrrolo[2,3-b]pyridine" safety and handling

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## Compound of Interest

Compound Name: **5-Iodo-1H-pyrrolo[2,3-b]pyridine**

Cat. No.: **B1325005**

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An In-depth Technical Guide to the Safety and Handling of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides detailed technical information regarding the safe use of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**, a heterocyclic compound often utilized as a building block in medicinal chemistry and materials science.

## Chemical Identification and Properties

Proper identification is the first step in ensuring chemical safety. **5-Iodo-1H-pyrrolo[2,3-b]pyridine**, also known as 5-Iodo-7-azaindole, is a solid organic compound. Its key identifiers and physical properties are summarized below.

Property	Value	Reference
CAS Number	898746-50-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	244.03 g/mol	<a href="#">[1]</a>
Appearance	Solid	
Purity	Typically >95%	<a href="#">[2]</a> <a href="#">[3]</a>

# Hazard Identification and Classification

**5-Iodo-1H-pyrrolo[2,3-b]pyridine** is classified as hazardous.[\[4\]](#) It is crucial to understand its potential health effects to implement appropriate safety measures.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- Skin Irritation (Category 2), H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- Serious Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation, H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[\[4\]](#)
- Signal Word: Warning[\[4\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key precautions include:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Response: P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4][5]
- Storage: P405 (Store locked up).[4]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3]

## Experimental Protocols for Safe Handling

While specific toxicological experimental data is not publicly available, the following protocols are derived from standard safety data sheets and are essential for handling **5-Iodo-1H-pyrrolo[2,3-b]pyridine**.

## Personal Protective Equipment (PPE)

Engineering controls, such as using the chemical within a fume hood, should be the primary method of exposure control.[4][5] When handling the compound, the following PPE is mandatory:

- Eye/Face Protection: Wear safety goggles with side-shields or a face shield.[5]
- Skin Protection: Wear impervious clothing and protective gloves (e.g., nitrile rubber). Wash hands and face thoroughly after handling.[5][7]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. [4][5] If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

## First-Aid Measures

In case of exposure, immediate action is critical. Always have a safety data sheet available for medical personnel.[1]

- If Inhaled: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[1][5]

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[1][5] Remove contaminated clothing and wash it before reuse.[4][5] If skin irritation occurs, seek medical advice.[7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[1][3] Never give anything by mouth to an unconscious person.[8]

## Accidental Release Measures

- Personal Precautions: Use full personal protective equipment.[5] Avoid dust formation and breathing vapors or dust.[4][5] Evacuate personnel to safe areas and ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.[4][5]
- Containment and Cleaning Up: Absorb the spill with an inert absorbent material (e.g., sand, silica gel, vermiculite).[4] Collect the material in a suitable, airtight container for disposal.[4] Decontaminate the area with a suitable solvent (e.g., alcohol) and dispose of contaminated materials according to regulations.[5]

## Storage and Stability

Proper storage is essential to maintain the integrity of the compound and ensure safety.

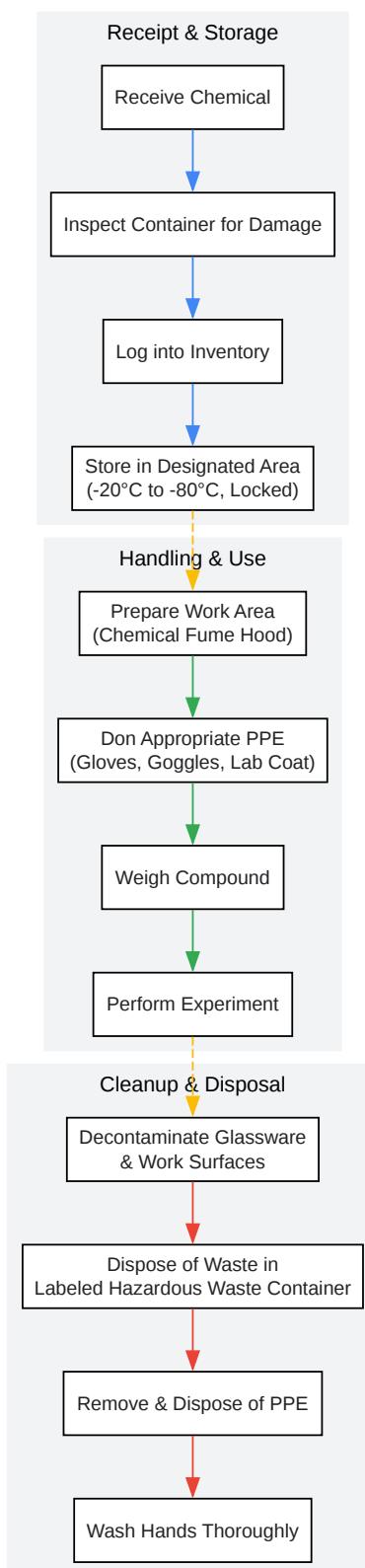
Parameter	Guideline	Reference
Storage Temperature	Short term: 4°C. Long term: -20°C to -80°C.	<a href="#">[2]</a>
Conditions for Safe Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. <a href="#">[7]</a> Store locked up. <a href="#">[4]</a>	
Incompatible Materials	Strong oxidizing agents. <a href="#">[4]</a>	
Stability	Stable under recommended storage conditions. <a href="#">[4]</a>	

## Fire-Fighting and Disposal

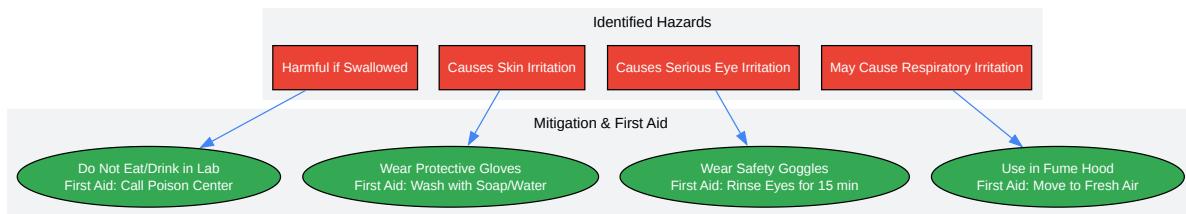
- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#) Wear self-contained breathing apparatus and full protective gear.[\[4\]](#)
- Disposal: The disposal of this chemical must be in accordance with federal, state, and local environmental control regulations. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)

## Visualization of Safety Protocols

The following diagrams illustrate the core safety and handling workflows.

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Caption: Workflow for Safe Handling of **5-Iodo-1H-pyrrolo[2,3-b]pyridine**.



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